

1-(2-Chlorophenyl)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)ethanol

Cat. No.: B076255

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An In-depth Technical Guide on **1-(2-Chlorophenyl)ethanol**: Molecular Properties

This guide provides the fundamental molecular characteristics of **1-(2-Chlorophenyl)ethanol**, a compound relevant to researchers, scientists, and professionals in drug development.

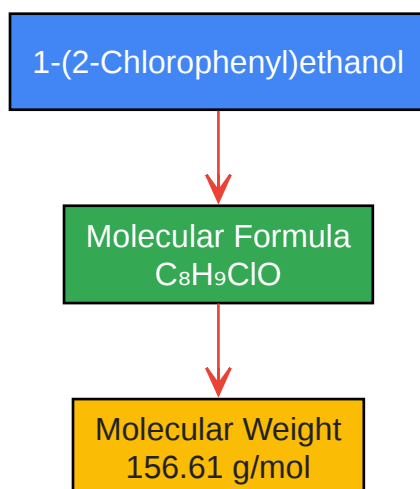
Core Molecular Data

The essential molecular identifiers for **1-(2-Chlorophenyl)ethanol** are summarized below. This data is crucial for analytical calculations, experimental design, and chemical synthesis.

Property	Value
Molecular Formula	C ₈ H ₉ ClO [1] [2] [3] [4]
Molecular Weight	156.61 g/mol [1] [2] [3]
IUPAC Name	1-(2-chlorophenyl)ethan-1-ol [4]
CAS Number	13524-04-4 [1]

Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the chemical's name to its fundamental molecular properties.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

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- 2. scbt.com [scbt.com]
- 3. 1-(2-Chlorophenyl)-1-ethanol | 13524-04-4 [chemicalbook.com]
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